

# PFDA persistence and environmental stability

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Perfluorodecanoic acid

CAS No.: 335-76-2

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## PFDA: Core Chemical & Environmental Profile

**Perfluorodecanoic acid (PFDA)** is a long-chain per- and polyfluoroalkyl substance (PFAS) with a ten-carbon backbone. Its strong carbon-fluorine bonds are responsible for its significant environmental persistence and resistance to degradation [1] [2].

The table below summarizes key characteristics and environmental data for PFDA.

Property	Details & Quantitative Data
Chemical Structure	Long-chain PFAS; 10-carbon hydrophobic backbone [1].

| **Persistence** | **Half-life in humans:** ~7.1 years [1]. **Half-life in environment:** Can be up to 8.5 years; persistent in soil, water, and air due to resistance to photolysis and biodegradation [2]. | | **Environmental Presence** | **Surface Water:** Up to 12.5 ng/L (Australia) [2]. **Soil:** Up to 60 µg/kg (max) in US agricultural soils; 26 µg/kg average in one US site [2]. **Groundwater:** Up to 3.2 µg/L at US Air Force sites [1]. | | **Human Exposure Levels** | **General Population (Serum):** Up to 51.3 ng/mL (US NHANES) [2]. **Occupational/High-Exposure (Serum):** Up to 67.76 ng/mL [2]. **Urine (Pregnant Women, Shanghai):** Peak of 152.39 ng/mL (296.43 nM) [2]. | | **Bioaccumulation** | Ranked #174 on the ATSDR priority list for persistence, accumulation, and toxicity [1]. Accumulates in the food web, with fish and seafood showing high levels [3]. |

## Mechanisms of Toxicity: Insights from Experimental Studies

Recent studies have elucidated specific molecular pathways through which PFDA exerts toxic effects. Key findings from 2025 research include its role in promoting inflammation and disrupting metabolic processes.

The table below summarizes experimental models, protocols, and key findings from pivotal studies.

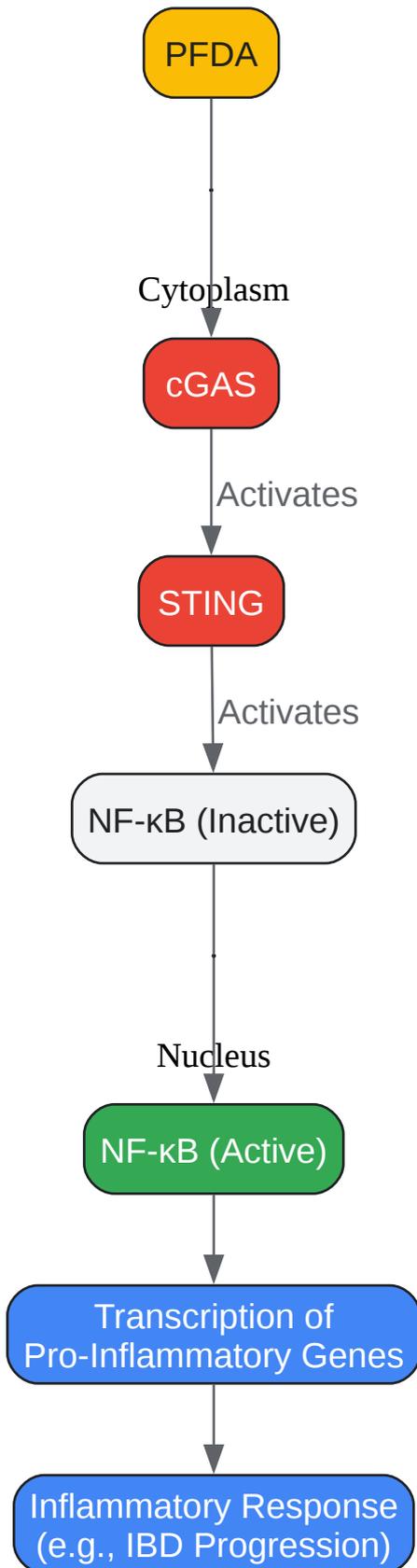
Toxicity Focus	Experimental Models & Dosing	Key Methodological Protocols	Core Findings
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| **Intestinal Inflammation** [2] | - **In vitro**: RAW264.7 and iBMDM macrophage cell lines.

- **In vivo**: IBD mouse model.
- **Dosing**: 50 nM and 100 nM PFDA for *in vitro*; 0.3 mg/kg/day for 7 days for *in vivo*. | - **RNA-seq analysis** for pathway identification.
- **Western Blotting** and **qPCR** to measure protein and gene expression (e.g., IL-1 $\beta$ , TNF- $\alpha$ , cGAS, STING).
- **Immunofluorescence staining** for protein localization and expression. | - PFDA induces a pro-inflammatory state.
- Mechanism: Activates the **cGAS/STING/NF- $\kappa$ B signaling pathway**. | | **Oxidative Stress** [4] | - **In vivo**: Zebrafish model.
- **Dosing**: Environmentally relevant levels. | - Assessment of **oxidative stress markers**.
- Evaluation of **mitochondrial  $\beta$ -oxidation** activity. | - PFDA increases oxidative stress.
- Mechanism: **Inhibition of mitochondrial  $\beta$ -oxidation**. | | **General Ecotoxicology** [1] | - **In vivo**: Various teleost fish species.
- **Dosing**: Waterborne or dietary exposure. | - **Literature review** and computational **gene ontology analysis** of molecular pathways. | - PFDA linked to **developmental issues, endocrine disruption, neurotoxicity, and altered lipid metabolism** in fish.
- **Insulin signaling** and **immune system signaling** are key disrupted pathways. |

## Visualizing the Inflammatory Pathway Activated by PFDA

The diagram below illustrates the **cGAS/STING/NF- $\kappa$ B signaling pathway**, a key molecular mechanism by which PFDA exposure promotes intestinal inflammation, as identified in the research [2]. This provides a clear, logical flow from cellular stimulus to inflammatory response.



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## Research Context and Future Directions

The drive to understand PFDA's specific toxicity is intensifying as regulations target well-studied PFAS like PFOA and PFOS. Evidence suggests that longer-chain PFAS like PFDA may pose **greater toxicity concerns** [1]. This has triggered significant global regulatory action in 2025, including stricter controls and comprehensive bans in regions like the European Union [5] [6].

A major challenge in risk assessment is the conflict between the **circular economy** and PFAS contamination. The use of PFAS-laden biosolids and pesticides in agriculture introduces these persistent chemicals into the food chain, creating a cycle of contamination that is difficult to break [7] [8]. Future research will likely focus on innovative remediation technologies and the development of safer alternative materials.

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To cite this document: Smolecule. [PFDA persistence and environmental stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539037#pfda-persistence-and->

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